

In-depth Technical Guide: 3-Ethyl-2,3,4-trimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-2,3,4-trimethylhexane

Cat. No.: B14554680

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CAS Number: 61868-79-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethyl-2,3,4-trimethylhexane**, including its chemical and physical properties. Due to the limited availability of published research on this specific isomer, this document focuses on its fundamental characteristics. Information regarding detailed experimental protocols, biological activities, and associated signaling pathways is not currently available in scientific literature.

Chemical and Physical Properties

3-Ethyl-2,3,4-trimethylhexane is a saturated hydrocarbon with the molecular formula $C_{11}H_{24}$.

[1] As a branched-chain alkane, its structure influences its physical properties.

Table 1: Computed Physicochemical Properties of **3-Ethyl-2,3,4-trimethylhexane**

Property	Value	Source
Molecular Weight	156.31 g/mol	PubChem[1]
Molecular Formula	C ₁₁ H ₂₄	PubChem[1]
IUPAC Name	3-ethyl-2,3,4-trimethylhexane	PubChem[1]
InChI	InChI=1S/C11H24/c1-7-10(5)11(6,8-2)9(3)4/h9-10H,7-8H2,1-6H3	PubChem[1]
InChIKey	XCNOKZUAQAZTAJ-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CCC(C)C(C)(CC)C(C)C	PubChem[1]

Experimental Data

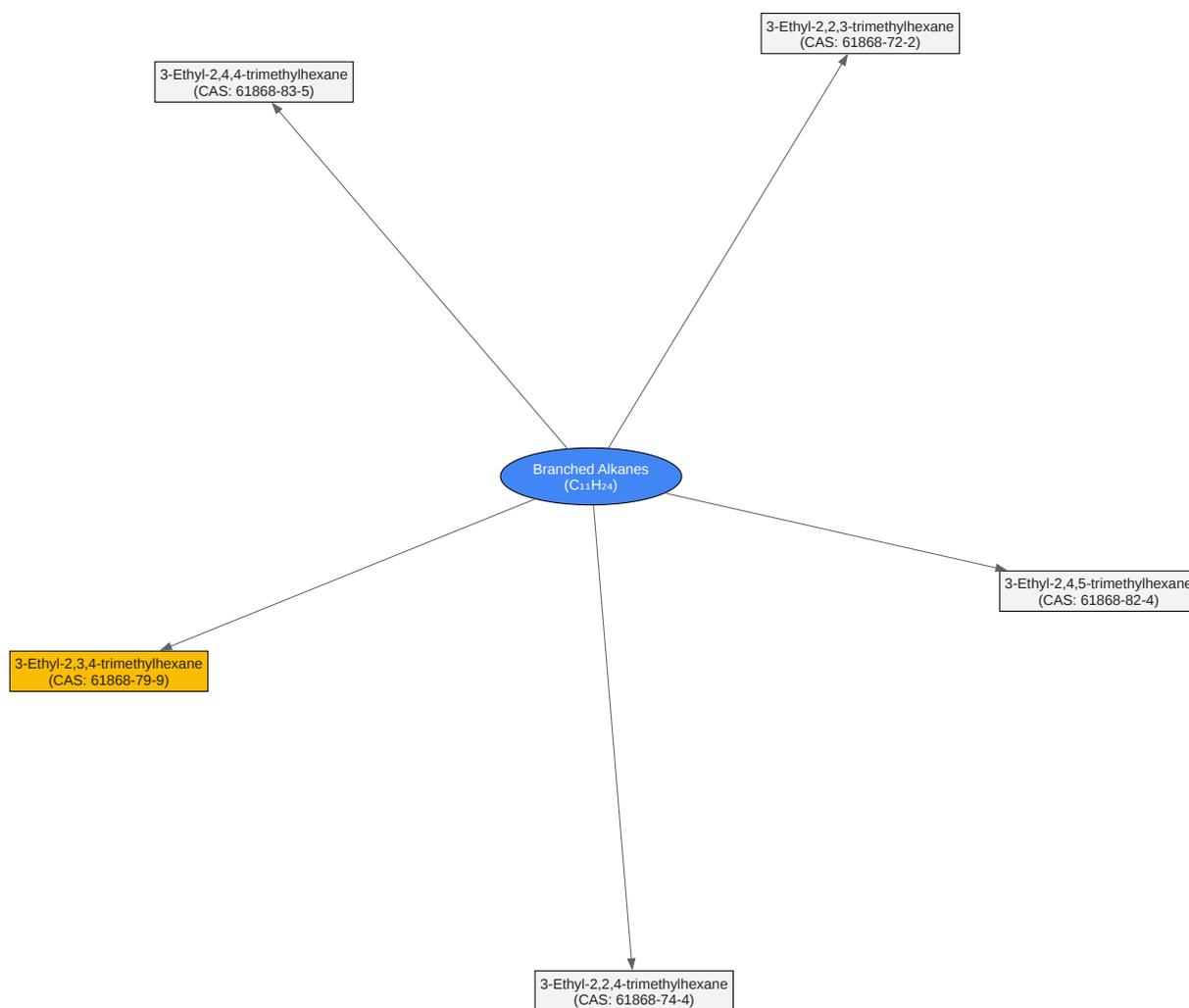
Currently, there is a lack of specific experimental data in the public domain for **3-Ethyl-2,3,4-trimethylhexane** concerning its biological activity, toxicity, or its use in drug development. Research into this specific molecule appears to be limited.

Synthesis and Reactions

General synthetic methods for branched alkanes can be applied for the preparation of **3-Ethyl-2,3,4-trimethylhexane**. These methods often involve alkylation or coupling reactions. As a saturated hydrocarbon, its reactivity is generally low, participating in reactions typical of alkanes such as combustion and free-radical halogenation under specific conditions.

Logical Relationship of Isomers

The properties and reactivity of alkanes are highly dependent on their isomeric structure. The following diagram illustrates the relationship between the specified compound and some of its isomers, for which CAS numbers were also identified during the initial search.



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Caption: Isomeric relationship of **3-Ethyl-2,3,4-trimethylhexane**.

Future Research Directions

The absence of detailed studies on **3-Ethyl-2,3,4-trimethylhexane** presents an opportunity for foundational research. Key areas for future investigation could include:

- Detailed Spectroscopic Analysis: Comprehensive characterization using NMR, IR, and mass spectrometry.
- Toxicological Studies: Assessment of its potential biological effects and toxicity profile.
- Physicochemical Property Determination: Experimental measurement of properties such as boiling point, melting point, and viscosity.
- Applications as a Solvent or Fuel Component: Investigating its potential uses based on its physical properties.

Due to the lack of available data, this guide cannot provide detailed experimental protocols or signaling pathway diagrams as requested. Further research is required to elucidate the properties and potential applications of this compound.

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References

- 1. 3-Ethyl-2,3,4-trimethylhexane | C₁₁H₂₄ | CID 53428864 - PubChem [pubchem.ncbi.nlm.nih.gov]
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